

Application Notes & Protocols: Preparation of SJ1008030 TFA Stock Solutions in DMSO

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Compound of Interest

Compound Name: SJ1008030 TFA

Cat. No.: B12391202

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **SJ1008030 TFA** is a potent and selective JAK2 (Janus kinase 2) degrader, functioning as a Proteolysis Targeting Chimera (PROTAC).^{[1][2][3]} It is utilized in research, particularly in the study of conditions like CRLF2-rearranged acute lymphoblastic leukemia, by inducing the degradation of JAK2 protein.^[1] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **SJ1008030 TFA** due to its high solubility.^{[1][4]} This document provides a detailed protocol for the preparation, storage, and handling of **SJ1008030 TFA** stock solutions in DMSO.

Data Presentation

Table 1: Chemical and Physical Properties of **SJ1008030 TFA**

Property	Value	Source
CAS Number	2863634-97-1	[1][4]
Molecular Formula	C44H44F3N13O9S	[1][4]
Molecular Weight	987.96 g/mol	[1][4]
Appearance	Light yellow to yellow solid	[4]
Purity	≥98% (HPLC)	[3]
Solubility in DMSO	125 mg/mL (126.52 mM)	[1][4]

Table 2: Example Preparation of **SJ1008030 TFA** Stock Solutions

Desired Stock Concentration	Volume of DMSO to add to 1 mg of SJ1008030 TFA	Volume of DMSO to add to 5 mg of SJ1008030 TFA	Volume of DMSO to add to 10 mg of SJ1008030 TFA
1 mM	1.0122 mL	5.0609 mL	10.1219 mL
5 mM	0.2024 mL	1.0122 mL	2.0244 mL
10 mM	0.1012 mL	0.5061 mL	1.0122 mL
50 mM	20.24 µL	101.22 µL	202.44 µL
100 mM	10.12 µL	50.61 µL	101.22 µL

Calculations are based on a molecular weight of 987.96 g/mol . Batch-specific molecular weights may vary slightly.

Experimental Protocol

Objective: To prepare a concentrated stock solution of **SJ1008030 TFA** in DMSO for use in biological assays.

Materials:

- **SJ1008030 TFA** powder

- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-dissolution Preparations:
 - Equilibrate the **SJ1008030 TFA** vial to room temperature before opening to prevent moisture condensation.
 - Ensure that the DMSO used is anhydrous, as hygroscopic DMSO can significantly impact the solubility of the product.[\[4\]](#)
- Calculating the Required Volume of DMSO:
 - Determine the desired final concentration of the stock solution (e.g., 10 mM).
 - Calculate the required volume of DMSO using the following formula: $\text{Volume (L)} = \frac{\text{Mass (g)}}{(\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})}$
 - For example, to prepare a 10 mM stock solution from 1 mg of **SJ1008030 TFA**: $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 987.96 \text{ g/mol}) = 0.0001012 \text{ L} = 101.2 \text{ }\mu\text{L}$
- Dissolution of **SJ1008030 TFA**:
 - Carefully add the calculated volume of DMSO to the vial containing the **SJ1008030 TFA** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.

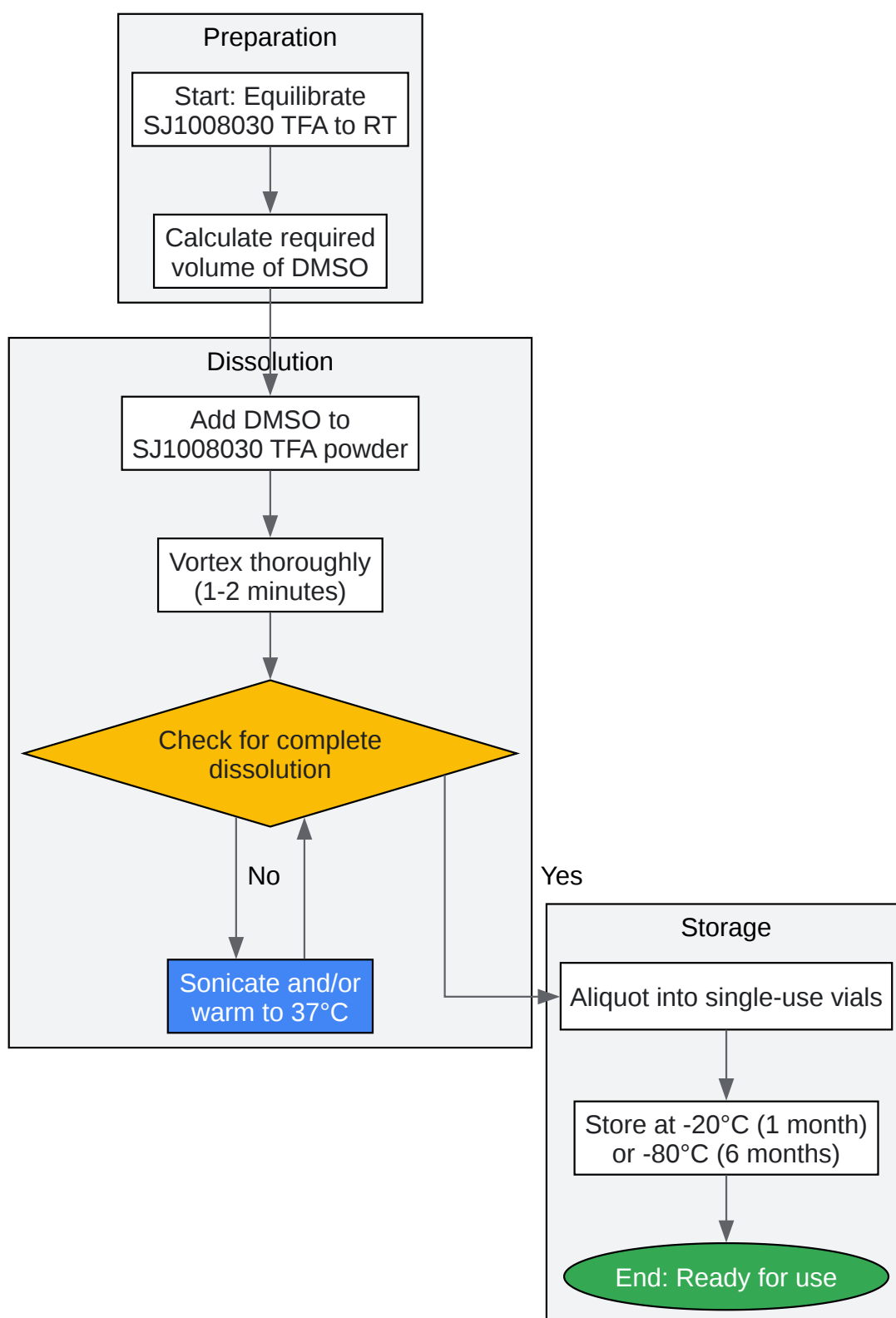
- If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 10-15 minutes.[\[1\]](#) Gentle warming to 37°C can also aid in solubilization.[\[1\]](#)
- Visually inspect the solution to ensure it is clear and free of precipitates.
- Aliquoting and Storage:
 - Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. This prevents contamination and degradation from repeated freeze-thaw cycles.[\[1\]](#)[\[5\]](#)
 - Store the aliquots protected from light.
 - For long-term storage (up to 6 months), store the stock solution at -80°C.[\[4\]](#)
 - For short-term storage (up to 1 month), the solution can be stored at -20°C.[\[4\]](#)

Safety Precautions:

- Always handle **SJ1008030 TFA** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **SJ1008030 TFA** and DMSO for complete safety information.

Mandatory Visualizations

Diagram 1: Experimental Workflow for **SJ1008030 TFA** Stock Solution Preparation



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Caption: Workflow for preparing **SJ1008030 TFA** stock solution.

Diagram 2: Simplified JAK-STAT Signaling Pathway and Mechanism of SJ1008030

Caption: SJ1008030 induces JAK2 degradation via the proteasome.

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